

Application Notes: Cys(Npys)-(Arg)9 for Plant Cell Transformation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cys(Npys)-(Arg)9

Cat. No.: B15139216

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and protocols for the use of the cell-penetrating peptide (CPP) **Cys(Npys)-(Arg)9** in the transformation of plant cells. This technology offers a promising alternative to traditional plant transformation methods, enabling the delivery of macromolecules such as proteins and nucleic acids into walled plant cells.

Introduction

The delivery of functional macromolecules into plant cells is a cornerstone of modern plant biotechnology. However, the rigid plant cell wall presents a significant barrier to entry. Cell-penetrating peptides (CPPs) are short peptides capable of traversing cellular membranes and delivering a variety of cargo molecules. **Cys(Npys)-(Arg)9** is a cationic CPP composed of nine D-arginine residues and an N-terminally modified cysteine. The 3-nitro-2-pyridinesulfonyl (Npys) group on the cysteine enables the covalent conjugation of cargo molecules containing a free thiol group via a reducible disulfide bond. This system allows for the efficient delivery of cargo into the plant cell cytoplasm.

Applications in Plant Science

The primary application of **Cys(Npys)-(Arg)9** in plant science is the in vitro and in vivo delivery of functional proteins and other macromolecules into plant cells for various purposes, including:

- **Genome Engineering:** Delivery of site-specific nucleases like Zinc Finger Nucleases (ZFNs) and CRISPR-Cas9 ribonucleoproteins (RNPs) for targeted mutagenesis.[\[1\]](#) This approach can lead to the generation of non-transgenic, genome-edited plants.
- **Modulation of Gene Expression:** Delivery of transcription factors or other regulatory proteins to control the expression of target genes.
- **Metabolic Engineering:** Introduction of enzymes to alter metabolic pathways within the cell.
- **Fundamental Research:** Delivery of fluorescently labeled proteins to study intracellular processes and protein localization.[\[2\]](#)[\[3\]](#)

Data Summary

The following tables summarize quantitative data gathered from studies utilizing arginine-rich CPPs for protein delivery into plant cells.

Table 1: Efficiency of CPP-Mediated Protein Delivery into Wheat Microspores

Cell-Penetrating Peptide	Cargo Protein	Molar Ratio (CPP:Protein)	Incubation Time (h)	Observed Efficiency	Reference
Cys(Npys)-(D-Arg)9	mCherry	1:1	1	Successful uptake observed via fluorescence microscopy.	[3]
Penetratin	mCherry	1:1	1	High binding to microspore exine, but lower internalization compared to R9.	[2][3]
Transportan	mCherry	1:1	1	Lower binding and internalization compared to cationic CPPs.	[3]
MAP	mCherry	1:1	1	Lower binding and internalization compared to cationic CPPs.	[3]

Table 2: Application of Cys(Npys)-(D-Arg)9 for Genome Editing Protein Delivery

Plant Material	Delivered Protein	CPP Concentration	Protein Concentration	Outcome	Reference
Wheat Microspores	ZFN monomers	1 µg	500 ng each (left & right monomers)	Successful genome editing at the target site.	[1]
Wheat Haploid Embryos	ZFN monomers	1 µg	500 ng each (left & right monomers)	Successful genome editing at the target site.	[1]

Experimental Protocols

Protocol 1: Conjugation of Cys(Npys)-(Arg)9 to a Thiol-Containing Cargo Protein

This protocol describes the formation of a disulfide bond between the **Cys(Npys)-(Arg)9** peptide and a cargo protein that has a free cysteine residue.

Materials:

- **Cys(Npys)-(Arg)9** peptide
- Cargo protein with a free cysteine residue (e.g., purified recombinant protein)
- Conjugation Buffer (e.g., Phosphate-Buffered Saline (PBS), pH 7.4)
- Microcentrifuge tubes

Procedure:

- Prepare Solutions:
 - Dissolve **Cys(Npys)-(Arg)9** in the Conjugation Buffer to a final concentration of 1 mg/mL.

- Prepare the cargo protein in the same Conjugation Buffer to the desired concentration.
- Conjugation Reaction:
 - Mix the **Cys(Npys)-(Arg)9** solution with the cargo protein solution in a microcentrifuge tube. A 1:1 molar ratio is a good starting point.[\[3\]](#) For example, mix 1 nmol of Cys-mCherry protein with 1 nmol of Cys(Npys)-(D-Arg)9 peptide.[\[3\]](#)
 - Incubate the reaction mixture for at least 1 hour at room temperature with gentle agitation.
[\[1\]](#)[\[3\]](#)
- Purification (Optional):
 - If necessary, remove unconjugated peptide using dialysis or size-exclusion chromatography appropriate for the size of the cargo protein.
- Verification of Conjugation (Optional):
 - Analyze the conjugation reaction using SDS-PAGE. The conjugated product should have a higher molecular weight than the unconjugated cargo protein.

Protocol 2: Delivery of Cys(Npys)-(Arg)9-Protein Conjugate into Wheat Microspores

This protocol is adapted from Bilichak et al. (2015, 2018) for the delivery of proteins into isolated wheat microspores.[\[1\]](#)[\[3\]](#)

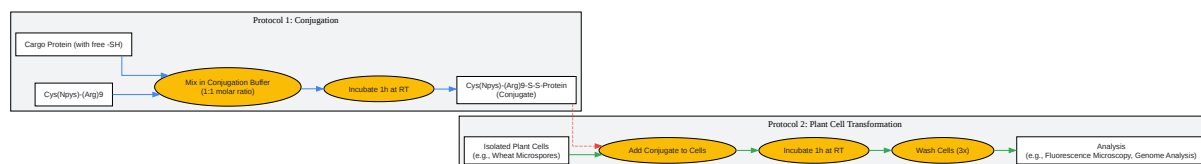
Materials:

- **Cys(Npys)-(Arg)9**-protein conjugate (from Protocol 1)
- Isolated wheat microspores at the mid-to-late uninucleate stage
- Microspore Culture Induction Medium (CIMC7)
- Fluorescein diacetate (FDA) for viability staining (optional)
- Fluorescence microscope

Procedure:

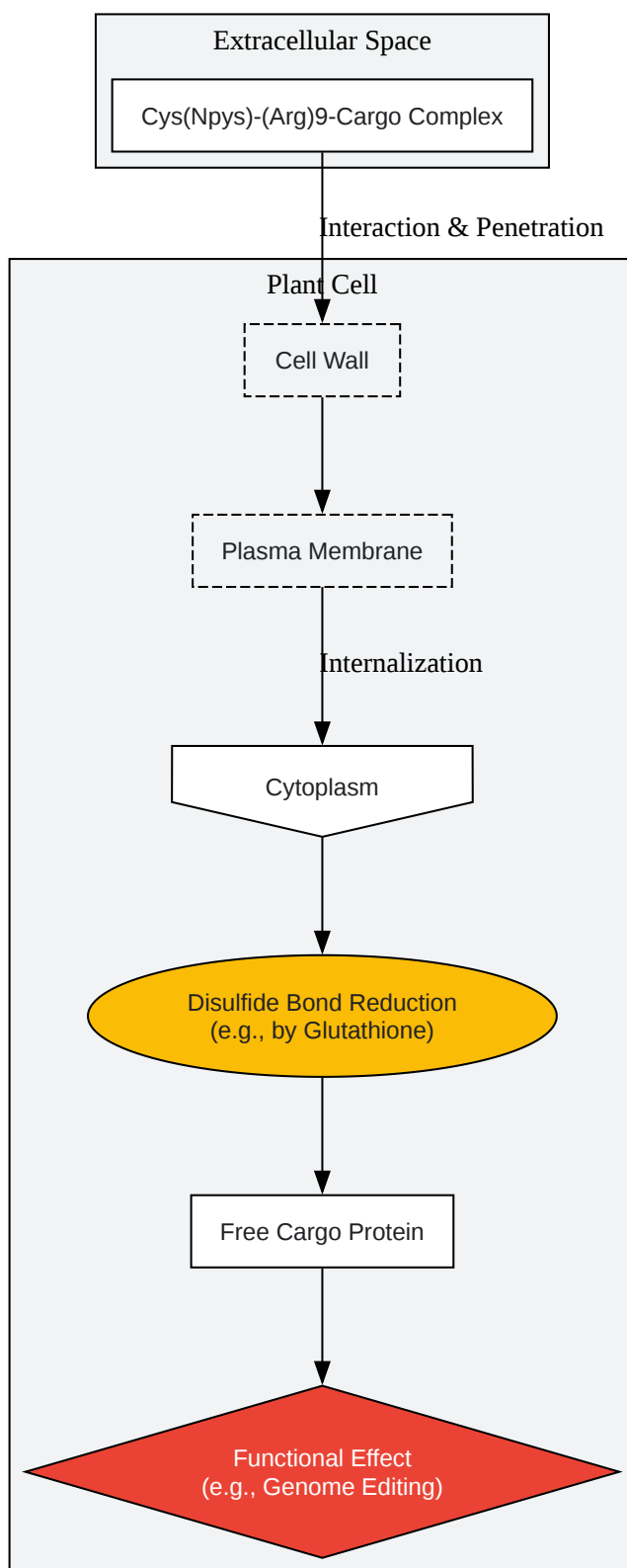
- Microspore Preparation:
 - Isolate wheat microspores from immature spikes as described previously.[\[1\]](#)
 - Resuspend the isolated microspores in CIMC7 medium at a density of approximately 100,000 cells per 100 μ L.
- Transfection:
 - Add the **Cys(Npys)-(Arg)9**-protein conjugate to the microspore suspension. For example, add the 1-hour conjugation mixture containing 500 ng of each ZFN monomer and 1 μ g of Cys(Npys)-(D-R)9 to 100,000 microspores in 100 μ L of CIMC7 medium.[\[1\]](#)
 - Incubate the microspores with the conjugate for 1 hour at room temperature.
- Washing:
 - Wash the microspores three times with fresh CIMC7 medium to remove excess conjugate. Centrifuge the microspores at a low speed (e.g., 100 x g) for 1-2 minutes between washes.
- Analysis of Delivery:
 - If a fluorescent protein was used as cargo, resuspend the washed microspores in a small volume of CIMC7 medium.
 - (Optional) Add FDA to a final concentration of 2 μ g/mL to stain viable cells.
 - Observe the microspores using a fluorescence microscope with appropriate filter sets for the fluorescent protein and FDA. Successful delivery will be indicated by the colocalization of the protein's fluorescence signal within the viable (green fluorescent) microspores.

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for protein delivery into plant cells.



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of **Cys(Npys)-(Arg)9**-mediated cargo delivery.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Genome editing in wheat microspores and haploid embryos mediated by delivery of ZFN proteins and cell-penetrating peptide complexes - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Intracellular delivery of fluorescent protein into viable wheat microspores using cationic peptides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Frontiers | Intracellular delivery of fluorescent protein into viable wheat microspores using cationic peptides [frontiersin.org]
- To cite this document: BenchChem. [Application Notes: Cys(Npys)-(Arg)9 for Plant Cell Transformation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15139216#cys-npys-arg-9-applications-in-plant-cell-transformation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com